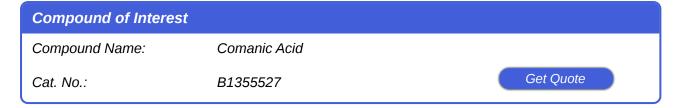


Comanic Acid: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

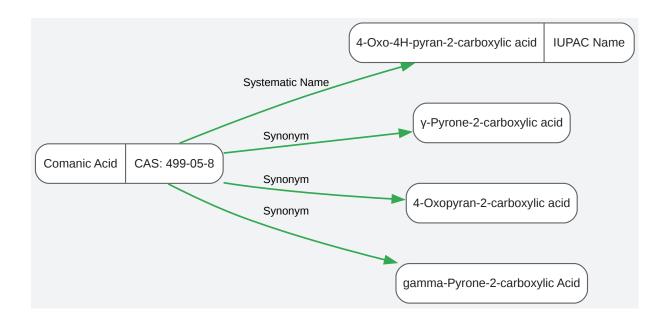
Comanic acid, systematically known as 4-oxo-4H-pyran-2-carboxylic acid, is a pyrone derivative with a unique heterocyclic structure that has garnered interest in various scientific fields, including organic synthesis and medicinal chemistry.[1][2] Its utility as a versatile building block for more complex molecules makes it a valuable compound in the development of novel pharmaceuticals and agrochemicals.[1][2] This technical guide provides an in-depth overview of comanic acid, covering its nomenclature, physicochemical properties, synthesis, and biological activities, with a focus on presenting data in a clear and accessible format for scientific professionals.

Nomenclature and Synonyms

Comanic acid is known by several names in scientific literature and chemical databases. A clear understanding of its nomenclature is crucial for accurate literature searches and unambiguous communication.

Below is a diagram illustrating the primary name and common synonyms for comanic acid.





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Caption: Nomenclature and common synonyms of Comanic Acid.

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **comanic acid** is presented in the table below. This data is essential for its handling, characterization, and application in experimental settings.



Property	Value	Reference
IUPAC Name	4-Oxo-4H-pyran-2-carboxylic acid	[3]
CAS Number	499-05-8	[3]
Molecular Formula	C ₆ H ₄ O ₄	[3]
Molecular Weight	140.09 g/mol	[3]
Appearance	White to light yellow to light orange powder to crystal	[1]
Melting Point	253-254 °C	_
Boiling Point (Predicted)	354.5 ± 37.0 °C at 760 mmHg	_
Density (Predicted)	1.542 ± 0.06 g/cm ³	_
pKa (Predicted)	1.79 ± 0.20	_
Solubility	Moderate solubility in organic solvents; limited solubility in water.	[4]
InChI	InChI=1S/C6H4O4/c7-4-1-2- 10-5(3-4)6(8)9/h1-3H,(H,8,9)	[3]
SMILES	C1=COC(=CC1=O)C(=O)O	[3]

Spectral Data:

- Infrared (IR) Spectra: Available from sources such as PubChem, typically obtained via FTIR (KBr pellet or ATR).[3]
- Nuclear Magnetic Resonance (NMR) Spectra: While specific spectra for **comanic acid** are not readily available in the searched literature, data for its isomer, coumalic acid, can be found, which may provide some comparative insights.
- Mass Spectrometry: Mass spectrometry data is available through databases like PubChem.
 [3]



Synthesis and Purification

While detailed, step-by-step protocols for the synthesis of **comanic acid** are not extensively published, a viable route involves the hydrolysis and subsequent decarboxylation of diethyl 4-oxo-4H-pyran-2,5-dicarboxylate.[5]

Experimental Protocol: Synthesis of Comanic Acid

This protocol is based on the reaction described by D. L. Obydennov et al. (2013).[5]

Materials:

- Diethyl 4-oxo-4H-pyran-2,5-dicarboxylate
- Dilute Hydrochloric Acid (1:1)
- Reflux apparatus
- Standard laboratory glassware
- Purification setup (e.g., recrystallization apparatus)

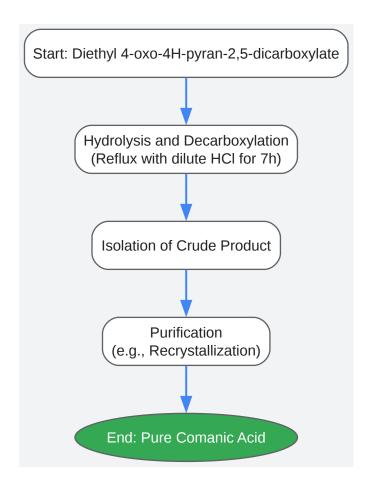
Procedure:

- A solution of diethyl 4-oxo-4H-pyran-2,5-dicarboxylate is prepared in a round-bottom flask.
- Dilute hydrochloric acid (1:1) is added to the flask.
- The reaction mixture is heated to reflux for 7 hours.
- After the reflux period, the reaction is cooled to room temperature.
- The crude **comanic acid** is isolated from the reaction mixture.
- The product is then purified, typically through recrystallization, to yield **comanic acid**.[5]

Note: The reported yield for this reaction is 47%.[5] An alternative starting material for this reaction is isochelidonic acid, which upon decarboxylation under the same conditions, yields **comanic acid** with a 43% yield.[5]



The following diagram illustrates the general workflow for the synthesis of **comanic acid**.



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Caption: General workflow for the synthesis of **comanic acid**.

Biological Activity and Potential Signaling Pathways

The biological activities of **comanic acid** are not yet extensively characterized in the scientific literature. However, preliminary studies and the activities of structurally related compounds suggest potential anti-inflammatory and antimicrobial properties.[4]

Potential Anti-inflammatory and Antimicrobial Mechanisms

While specific signaling pathways for **comanic acid** have not been elucidated, the mechanisms of action of other anti-inflammatory and antimicrobial carboxylic acids may provide insights into its potential biological functions.





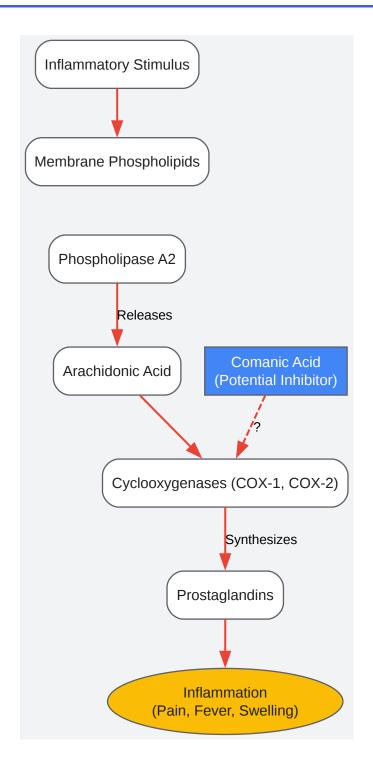


Anti-inflammatory Action: Many anti-inflammatory agents function by inhibiting enzymes involved in the inflammatory cascade, such as cyclooxygenases (COX-1 and COX-2), which are responsible for the synthesis of prostaglandins.[6] It is plausible that **comanic acid** could exert anti-inflammatory effects through a similar mechanism.

Antimicrobial Action: The antimicrobial mechanisms of carboxylic acids often involve the disruption of microbial cell membranes, inhibition of essential enzymes, or interference with nutrient transport. The specific mechanism is dependent on the structure of the acid and the target microorganism.

The diagram below illustrates a generalized signaling pathway for inflammation, which could be a potential target for **comanic acid**.





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Caption: Potential anti-inflammatory mechanism of Comanic Acid via COX inhibition.

Conclusion



Comanic acid is a heterocyclic compound with significant potential in synthetic and medicinal chemistry. This guide has provided a comprehensive overview of its nomenclature, physicochemical properties, a potential synthetic route, and an exploration of its prospective biological activities. While further research is needed to fully elucidate its mechanisms of action and to develop detailed experimental protocols for its biological evaluation, the information presented here serves as a valuable resource for scientists and researchers working with this intriguing molecule. The structured data and visual diagrams are intended to facilitate a deeper understanding and encourage further investigation into the applications of comanic acid in drug discovery and development.

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